

Amikacin Hydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Amikacin hydrate

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This technical guide provides an in-depth overview of the molecular characteristics of **amikacin hydrate**, a semisynthetic aminoglycoside antibiotic. The document details its molecular weight and chemical formula, outlines experimental protocols for its characterization, and visualizes its mechanism of action and the experimental workflow for its analysis.

Core Molecular Data

Amikacin can exist in both anhydrous and hydrated forms. The presence of water molecules in the crystalline structure of the hydrate affects its molecular weight.

Property	Anhydrous Amikacin	Amikacin Hydrate
Chemical Formula	C ₂₂ H ₄₃ N ₅ O ₁₃ [1]	C ₂₂ H ₄₃ N ₅ O ₁₃ · xH ₂ O[2][3][4]
Molecular Weight	585.60 g/mol [1][4]	585.60 + (18.02 * x) g/mol [2][3]
Specific Hydrated Form	Not Applicable	C ₂₂ H ₄₅ N ₅ O ₁₄ (Monohydrate) [5]
Specific Hydrated MW	Not Applicable	603.62 g/mol [5]

Experimental Protocols: Determination of Hydration State

The number of water molecules (x) in **amikacin hydrate** can be determined experimentally through gravimetric analysis. This procedure involves heating the hydrated compound to drive off the water of crystallization and then determining the mass of the remaining anhydrous salt.

Objective: To determine the empirical formula of **amikacin hydrate**.

Materials:

- **Amikacin hydrate** sample
- Porcelain crucible and lid
- Bunsen burner or muffle furnace
- Tripod and pipeclay triangle
- Analytical balance
- Desiccator
- Spatula

Methodology:

- **Crucible Preparation:** A clean porcelain crucible and its lid are heated to a constant mass. This is achieved by heating for 10-15 minutes, cooling in a desiccator to room temperature, and weighing. The process is repeated until two consecutive weighings are within a negligible margin of error.
- **Sample Preparation:** A precisely weighed sample of **amikacin hydrate** (approximately 1-2 grams) is placed into the pre-weighed crucible.
- **Heating:** The crucible containing the sample is heated gently at first, then more strongly, to drive off the water of hydration. The heating is continued until the sample appears to be a

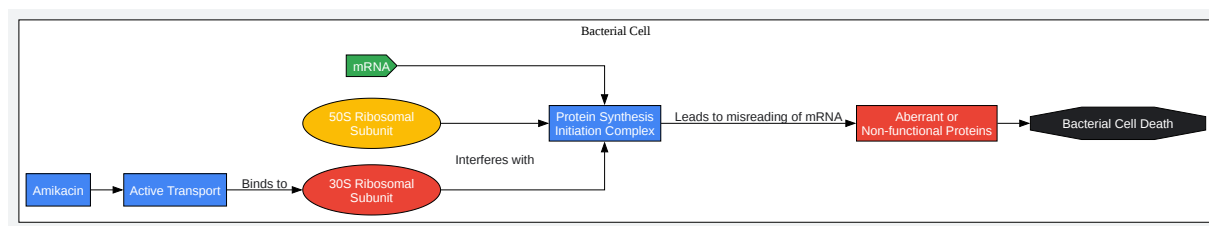
dry, free-flowing powder.

- Cooling and Weighing: The crucible, lid, and anhydrous amikacin are cooled to room temperature in a desiccator to prevent the reabsorption of moisture from the atmosphere. The mass is then accurately recorded.
- Heating to Constant Mass: The heating, cooling, and weighing steps are repeated until a constant mass is achieved for the crucible, lid, and anhydrous sample.
- Calculations:
 - Mass of **amikacin hydrate** = (Mass of crucible + lid + hydrate) - (Mass of crucible + lid)
 - Mass of anhydrous amikacin = (Mass of crucible + lid + anhydrous salt) - (Mass of crucible + lid)
 - Mass of water lost = Mass of **amikacin hydrate** - Mass of anhydrous amikacin
 - Moles of anhydrous amikacin = Mass of anhydrous amikacin / Molecular weight of anhydrous amikacin (585.60 g/mol)
 - Moles of water = Mass of water lost / Molecular weight of water (18.02 g/mol)
 - Mole ratio of water to anhydrous amikacin = Moles of water / Moles of anhydrous amikacin. This ratio provides the value of 'x' in the formula $C_{22}H_{43}N_5O_{13} \cdot xH_2O$.

Visualizations

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Amikacin exerts its bactericidal effect by targeting the bacterial ribosome, a critical component of the protein synthesis machinery. The following diagram illustrates the signaling pathway of amikacin's action.

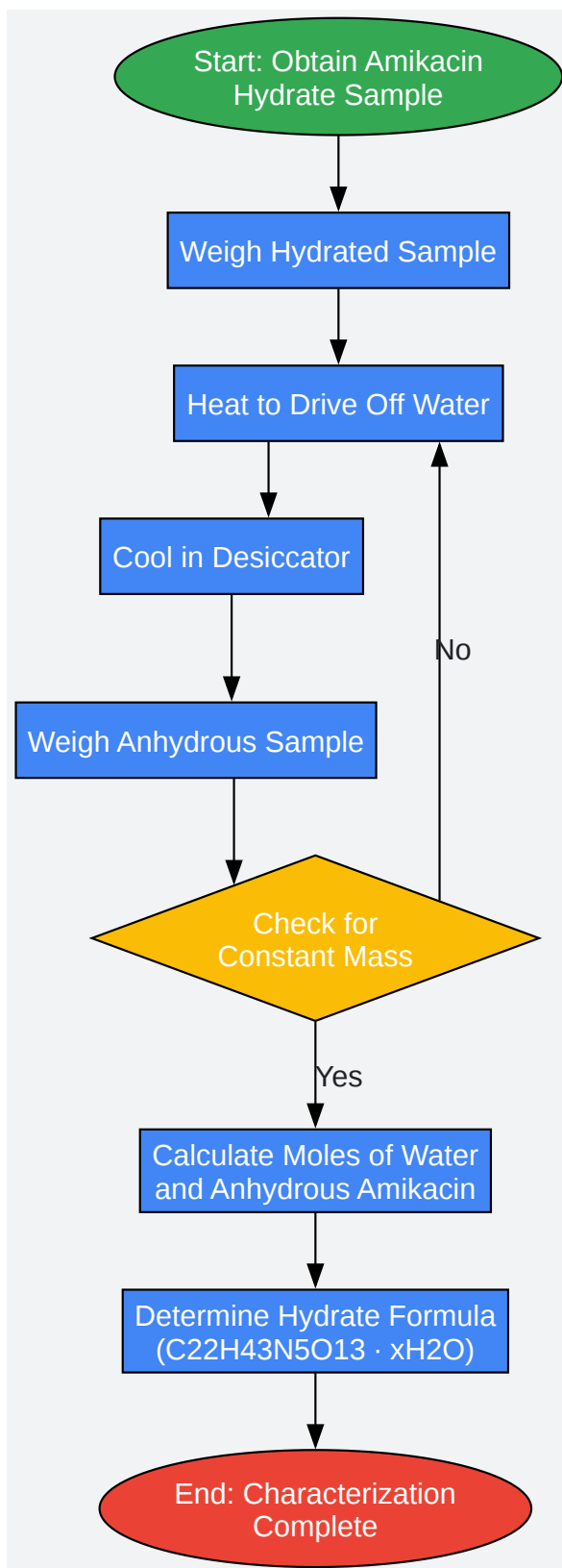


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Caption: Mechanism of action of amikacin in a bacterial cell.

Experimental Workflow: Characterization of Amikacin Hydrate

The following diagram outlines the logical workflow for the experimental determination of the molecular characteristics of **amikacin hydrate**.



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Caption: Experimental workflow for **amikacin hydrate** characterization.

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